

Proper Disposal Procedures for Ethyl Tridecanoate

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Compound of Interest

Compound Name: Ethyl tridecanoate

Cat. No.: B15547349

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This document provides essential safety and logistical information for the proper disposal of **ethyl tridecanoate**, offering a procedural, step-by-step guide for researchers, scientists, and drug development professionals. The following procedures are based on general laboratory safety protocols and information from safety data sheets (SDS).

Hazard Assessment

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **ethyl tridecanoate** is not classified as a hazardous chemical.^[1] However, it is imperative to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification, as regulations can vary.^{[1][2]} All laboratory waste should be managed with a degree of caution.

Key Physical and Chemical Properties:

Property	Value	Source
Physical State	Liquid	[1]
Appearance	Colorless	[1]
Flash Point	> 110 °C / > 230 °F	[1]
Stability	Stable under normal conditions	[1]
Incompatible Materials	Oxidizing agents	[1]

Personal Protective Equipment (PPE)

When handling **ethyl tridecanoate** for disposal, appropriate personal protective equipment should be worn to minimize any potential exposure.

- Eye Protection: Wear safety glasses with side shields or goggles.[3]
- Hand Protection: Use protective gloves.[3][4] Inspect gloves before use and use proper glove removal technique.[4]
- Skin and Body Protection: Wear long-sleeved clothing.[3]

Disposal of Unused or Waste Ethyl Tridecanoate

While **ethyl tridecanoate** is not classified as hazardous, it is best practice to dispose of it as chemical waste through your institution's Environmental Health and Safety (EHS) program.[5] Do not pour **ethyl tridecanoate** down the drain or dispose of it in the regular trash unless explicitly permitted by your local regulations and EHS office.[5][6]

Step-by-Step Disposal Procedure:

- Container Selection:
 - Use a compatible, leak-proof container with a secure screw-on cap.[7] The original container is often a suitable choice.[8]
 - Ensure the container is in good condition, free from cracks or rust.[9]
- Labeling:
 - Label the waste container clearly with the full chemical name: "**Ethyl Tridecanoate**".[5] Do not use abbreviations or chemical formulas.[5]
 - Indicate the quantity of the waste.[5]
 - Include the date of waste generation.[5]

- Provide the name and contact information of the principal investigator and the laboratory location.[\[5\]](#)
- Even if not federally classified as hazardous, it is good practice to label the container with "Non-Hazardous Waste" or as directed by your EHS department. Some institutions may still require a "Hazardous Waste" label for all chemical waste.[\[5\]](#)[\[8\]](#)
- Storage:
 - Store the waste container in a designated, well-ventilated waste accumulation area.[\[2\]](#)
 - Keep the container closed except when adding waste.[\[7\]](#)
 - Segregate the **ethyl tridecanoate** waste from incompatible materials, such as strong oxidizing agents.[\[7\]](#)
 - Utilize secondary containment to capture any potential leaks.[\[7\]](#)
- Waste Pickup:
 - Contact your institution's EHS or hazardous waste program to schedule a pickup.[\[5\]](#)
 - Complete any required waste disposal forms accurately.[\[5\]](#)

Disposal of Empty Containers

Empty containers that previously held **ethyl tridecanoate** should be managed as follows:

- Triple Rinsing:
 - Triple-rinse the empty container with a suitable solvent.[\[10\]](#) Given that **ethyl tridecanoate** is not acutely toxic, water may be an acceptable rinse, but an appropriate organic solvent that can be collected as waste is preferable.
 - The rinsate (the liquid from rinsing) must be collected and disposed of as chemical waste, following the procedures outlined above.[\[10\]](#)
- Container Disposal:

- After triple-rinsing and allowing the container to dry, deface or remove the original label.
[11]
- The clean, empty container can then typically be disposed of in the regular trash.[11]
However, confirm this with your local EHS guidelines.

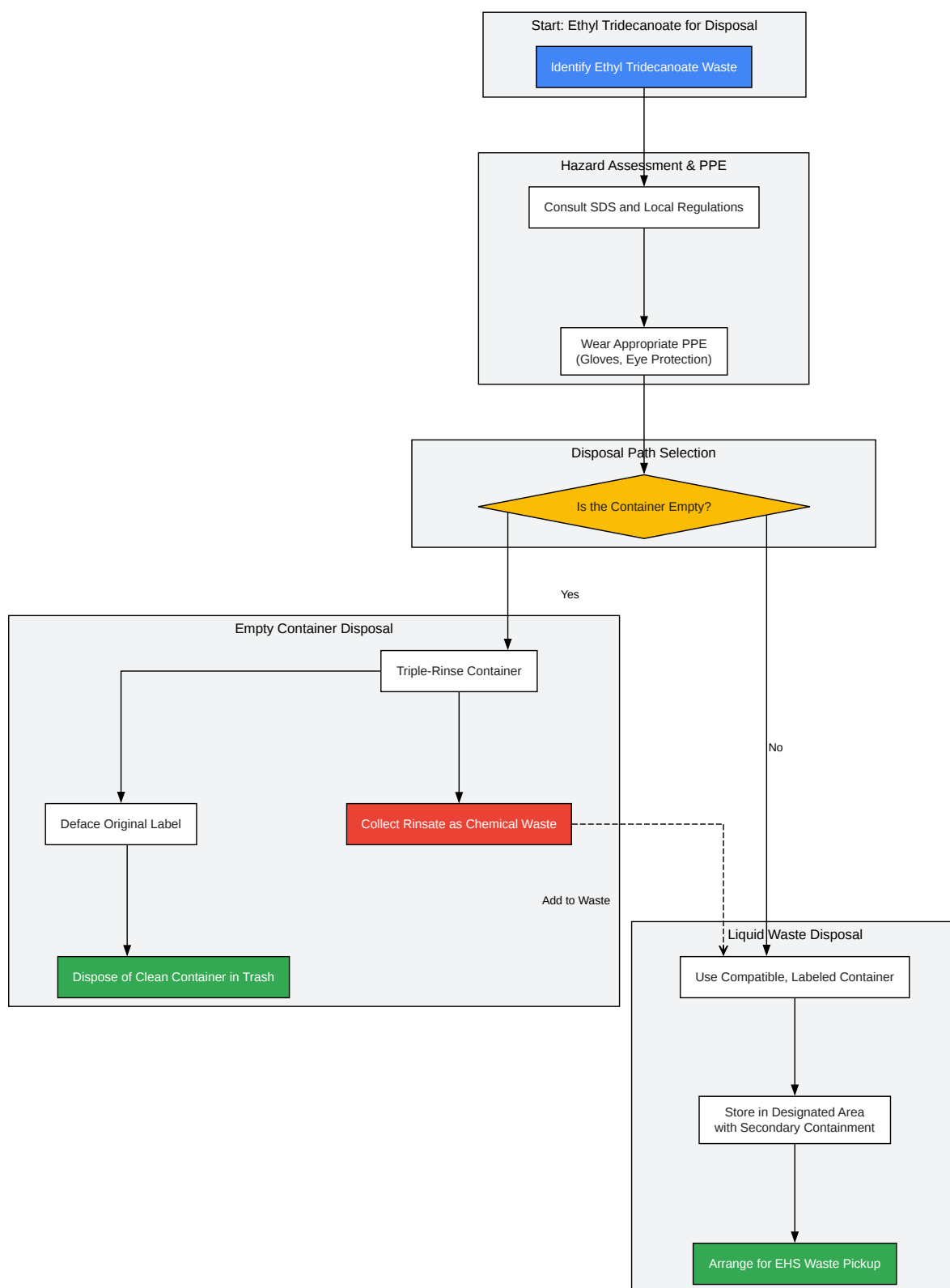
Spill Management

In the event of a spill:

- Containment: For a small spill, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.
- Collection: Sweep or shovel the absorbed material into a suitable, labeled container for disposal.[1]
- Ventilation: Ensure the area is well-ventilated.
- Reporting: Report the spill to your laboratory supervisor and EHS department as required by your institution's policies.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ethyl tridecanoate**.



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Caption: Workflow for the proper disposal of **ethyl tridecanoate** and its empty containers.

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